

Technical Support Center: Davis Oxidation of Enolates

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Compound of Interest

Compound Name: 3-Phenyl-2-(phenylsulfonyl)-1,2-oxaziridine

CAS No.: 63160-13-4

Cat. No.: B130278

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Welcome to the technical support center for the Davis oxidation of enolates. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize their α -hydroxylation reactions.

Troubleshooting Guide

This guide addresses common issues encountered during the Davis oxidation of enolates, providing potential causes and actionable solutions to improve reaction outcomes.

Question: Why is the yield of my α -hydroxy carbonyl compound consistently low?

Answer:

Low yields in the Davis oxidation can stem from several factors throughout the experimental workflow. Here are the most common culprits and how to address them:

- **Incomplete Enolate Formation:** The first critical step is the quantitative generation of the enolate.

- Solution:
 - Base Selection: Ensure you are using a sufficiently strong, non-nucleophilic base to completely deprotonate your carbonyl compound. Common choices include lithium diisopropylamide (LDA), potassium hexamethyldisilazide (KHMDs), and sodium hexamethyldisilazide (NaHMDS). The choice of base can significantly impact the reaction's success.^[1] For instance, sodium and potassium enolates sometimes provide better results than lithium enolates.^[1]
 - Base Quality: Use freshly prepared or properly stored and titrated solutions of your base. Degradation of the base will lead to incomplete deprotonation.
 - Reaction Temperature: Maintain the recommended low temperature (typically -78 °C) during enolate formation to prevent side reactions.^[1]
- Moisture in the Reaction: Enolates are highly basic and will readily quench with any protic source, especially water.
 - Solution:
 - Anhydrous Conditions: Rigorously dry all glassware, solvents, and reagents.^[1] Flame-drying glassware under vacuum and using freshly distilled anhydrous solvents are crucial.
 - Inert Atmosphere: Conduct the reaction under an inert atmosphere (e.g., argon or nitrogen) to prevent atmospheric moisture from entering the reaction vessel.^[1]
- Side Reactions: Competing reaction pathways can consume your starting material or desired product.
 - Solution:
 - Imino-aldol Addition: This side reaction is more prevalent with lithium enolates.^[1] Switching to sodium or potassium bases (NaHMDS or KHMDs) can mitigate the formation of imino-aldol addition byproducts.^[1]

- Competitive Amination: While less common with N-sulfonyloxaziridines, α -amination can occur. Ensure you are using the correct type of oxaziridine; N-sulfonyl derivatives are preferred for hydroxylation.
- Sub-optimal Reaction Conditions:
 - Solution:
 - Solvent Choice: Tetrahydrofuran (THF) is the most common solvent. However, for specific substrates, exploring other aprotic solvents may be beneficial.[\[1\]](#)
 - Reaction Time and Temperature: Monitor the reaction progress by thin-layer chromatography (TLC) to determine the optimal reaction time. Ensure the temperature is maintained at the appropriate level throughout the reaction.[\[1\]](#)

Question: My reaction is not going to completion, and I still have a significant amount of starting material. What should I do?

Answer:

Incomplete conversion is a common issue that can often be resolved by re-evaluating the stoichiometry and quality of your reagents.

- Insufficient Base: If the enolate is not fully formed, the starting material will remain.
 - Solution:
 - Titrate Your Base: Ensure the concentration of your base is accurate by titrating it before use.
 - Stoichiometry: Use a slight excess of the base (e.g., 1.05-1.1 equivalents) to ensure complete deprotonation.
- Degraded Oxaziridine: The Davis reagent can degrade over time.
 - Solution:

- Reagent Quality: Use a fresh bottle of the oxaziridine or purify the existing reagent if its quality is questionable.
- Reaction Rate: The reaction may be sluggish for your specific substrate.
 - Solution:
 - Increase Reaction Time: Allow the reaction to stir for a longer period, monitoring its progress by TLC.
 - Slightly Increase Temperature: If the reaction is stalled at -78 °C, consider slowly warming it to a slightly higher temperature (e.g., -60 °C or -40 °C), but be mindful of potential side reactions.

Frequently Asked Questions (FAQs)

Q1: What is the general mechanism of the Davis oxidation?

A1: The Davis oxidation proceeds through a three-step mechanism:

- Enolate Formation: A strong base deprotonates the α -carbon of a carbonyl compound (ketone, ester, or amide) to form an enolate.[\[1\]](#)[\[2\]](#)
- Nucleophilic Attack: The enolate anion acts as a nucleophile and attacks the electrophilic oxygen atom of the N-sulfonyloxaziridine in an S_N2 -type mechanism.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Fragmentation: This attack forms a hemiaminal intermediate which then fragments to yield the desired α -hydroxy carbonyl compound and a sulfinimine byproduct.[\[1\]](#)[\[2\]](#)

Q2: How does the choice of the counterion (Li^+ , Na^+ , K^+) affect the reaction?

A2: The counterion of the enolate can significantly influence both the yield and enantioselectivity of the reaction.[\[1\]](#) Lithium enolates are more prone to forming imino-aldol addition products, which can lower the yield of the desired α -hydroxy product.[\[1\]](#) Sodium and potassium enolates often give better yields and, in asymmetric versions of the reaction, can lead to higher enantiomeric excess.[\[1\]](#)

Q3: Can I use Davis oxidation for substrates other than ketones and esters?

A3: Yes, the Davis oxidation has been successfully applied to the α -hydroxylation of amides as well.^[2] The fundamental requirement is the ability to form an enolate at the α -position.

Q4: What are the key safety precautions to take during a Davis oxidation?

A4:

- **Strong Bases:** The strong bases used (e.g., LDA, KHMDS) are pyrophoric and corrosive. They should be handled with extreme care under an inert atmosphere.
- **Low Temperatures:** The reaction is typically run at very low temperatures (-78 °C), requiring the use of a dry ice/acetone or liquid nitrogen bath. Appropriate personal protective equipment (cryogenic gloves, face shield) should be worn.
- **Anhydrous Conditions:** The use of anhydrous solvents and reagents is critical for success and safety.

Quantitative Data Summary

The following table summarizes the impact of various reaction parameters on the yield of the Davis oxidation for different substrates.

Substrate	Base	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Propiophenone	KHMDS	THF	-78	1	95	F. A. Davis, et al. J. Org. Chem.1984, 49, 3241-3243
2-Methyl-1-tetralone	KHMDS	THF	-78	1	92	F. A. Davis, et al. J. Org. Chem.1984, 49, 3241-3243
Ethyl 2-methylpropionate	LDA	THF	-78	2	85	F. A. Davis, et al. J. Org. Chem.1984, 49, 3241-3243
N,N-Dimethylcyclohexanecarboxamide	LDA	THF	-78 to -20	3	78	F. A. Davis, et al. J. Org. Chem.1984, 49, 3241-3243
1-Tetralone	NaHMDS	THF	-78	1.5	90	F. A. Davis, et al. J. Am. Chem. Soc.1990, 112, 6679-6690

Experimental Protocols

Protocol 1: α -Hydroxylation of a Ketone

This protocol is a general procedure for the α -hydroxylation of a ketone using KHMDS as the base.

Materials:

- Ketone (1.0 mmol)
- Potassium hexamethyldisilazide (KHMDS) (1.1 mmol, 0.5 M in toluene)
- 2-(Phenylsulfonyl)-3-phenyloxaziridine (Davis reagent) (1.2 mmol)
- Anhydrous tetrahydrofuran (THF) (15 mL)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a flame-dried, round-bottom flask under an argon atmosphere, add the ketone (1.0 mmol) and anhydrous THF (10 mL).
- Cool the solution to -78°C in a dry ice/acetone bath.
- Slowly add the KHMDS solution (1.1 mmol) dropwise to the stirred ketone solution.
- Stir the mixture at -78°C for 30 minutes to ensure complete enolate formation.
- In a separate flame-dried flask, dissolve the Davis reagent (1.2 mmol) in anhydrous THF (5 mL).

- Add the solution of the Davis reagent dropwise to the enolate solution at -78 °C.
- Monitor the reaction progress by TLC. The reaction is typically complete within 1-3 hours.
- Once the reaction is complete, quench the reaction by adding saturated aqueous NH_4Cl solution (10 mL) at -78 °C.
- Allow the mixture to warm to room temperature.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 20 mL).
- Wash the combined organic layers with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Protocol 2: α -Hydroxylation of an Ester

This protocol is a general procedure for the α -hydroxylation of an ester using LDA as the base.

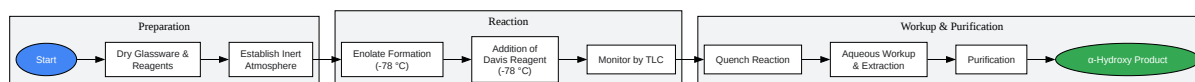
Materials:

- Ester (1.0 mmol)
- Lithium diisopropylamide (LDA) (1.1 mmol, freshly prepared or commercial solution)
- 2-(Phenylsulfonyl)-3-phenyloxaziridine (Davis reagent) (1.2 mmol)
- Anhydrous tetrahydrofuran (THF) (15 mL)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

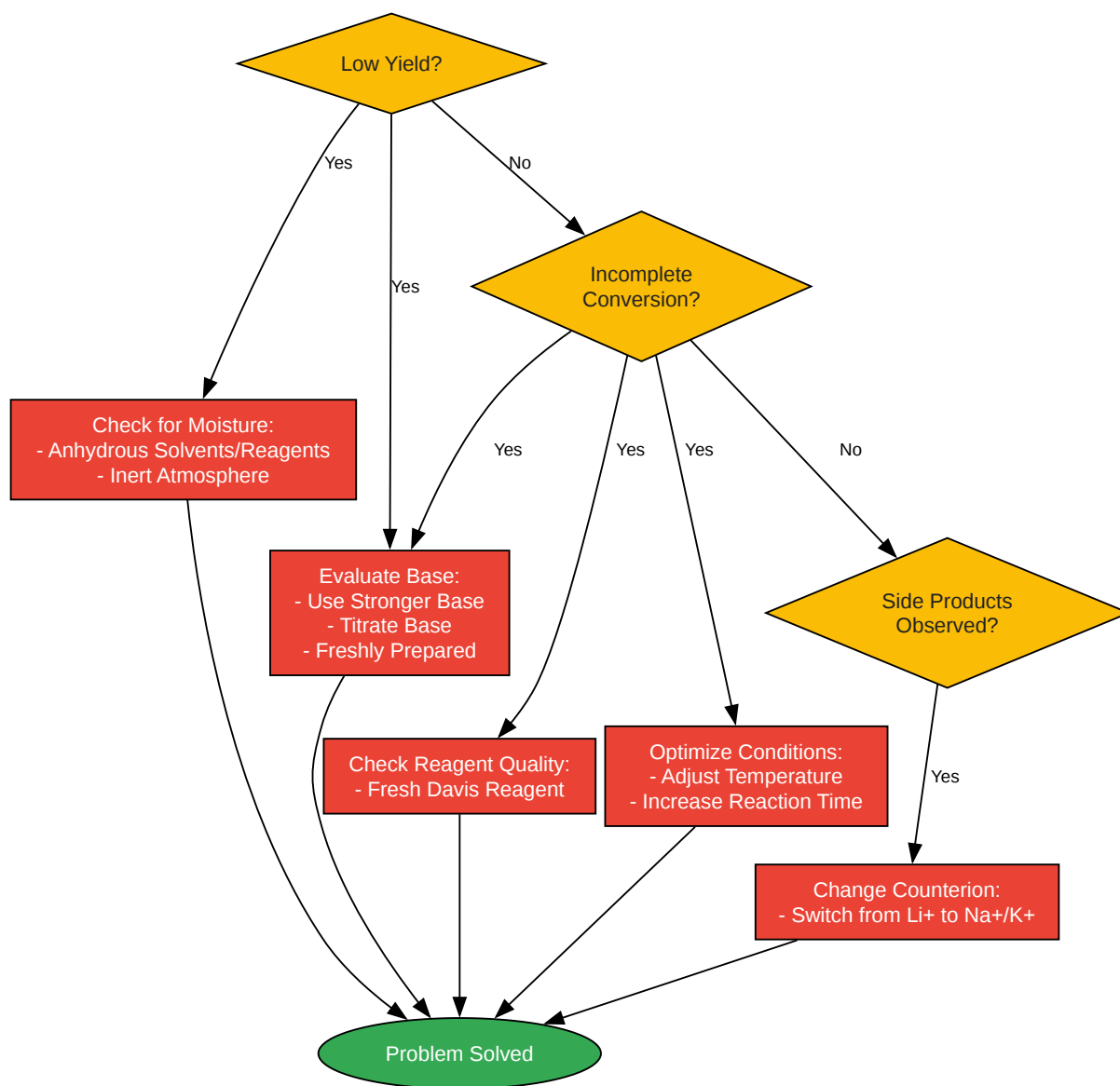
- To a flame-dried, round-bottom flask under an argon atmosphere, add anhydrous THF (5 mL) and diisopropylamine (1.1 mmol). Cool to -78 °C.
- Slowly add n-butyllithium (1.1 mmol) to form LDA in situ. Stir for 20 minutes at -78 °C.
- In a separate flame-dried flask, dissolve the ester (1.0 mmol) in anhydrous THF (5 mL).
- Slowly add the ester solution to the LDA solution at -78 °C.
- Stir the mixture at -78 °C for 45 minutes to form the enolate.^[1]
- In a separate flame-dried flask, dissolve the Davis reagent (1.2 mmol) in anhydrous THF (5 mL).
- Add the solution of the Davis reagent dropwise to the enolate solution at -78 °C.
- Monitor the reaction by TLC until the starting material is consumed (typically 2-4 hours).^[1]
- Quench the reaction at -78 °C with saturated aqueous NH₄Cl solution.
- Warm the mixture to room temperature and extract with ethyl acetate (3 x 20 mL).
- Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purify the product by flash chromatography.

Visualizations



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Caption: General experimental workflow for the Davis oxidation of enolates.



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Caption: Troubleshooting logic for low yields in Davis oxidation.

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References

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